

The Biological Role of 3-Hydroxytridecanoic Acid in Bacterial Membranes: A Technical Guide

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Compound of Interest

Compound Name: **3-Hydroxytridecanoic acid**

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Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

3-Hydroxytridecanoic acid (3-OH-C13:0) is a saturated 3-hydroxy fatty acid that plays a crucial, albeit less studied, role as a structural component of the outer membrane of specific Gram-negative bacteria. As a constituent of lipopolysaccharide (LPS), it is integral to the formation of Lipid A, the hydrophobic anchor of LPS that establishes the primary barrier function of the outer membrane. The synthesis of 3-OH-C13:0 occurs via the highly conserved bacterial fatty acid synthesis (FAS II) pathway, and its subsequent incorporation into Lipid A is a critical, enzymatically-driven process. Beyond its structural role, the presence of 3-hydroxy fatty acids in the bacterial envelope has implications for host-pathogen interactions, serving as microbe-associated molecular patterns (MAMPs) that can be recognized by host immune systems. This document provides a comprehensive overview of the synthesis, incorporation, and multifaceted biological functions of **3-hydroxytridecanoic acid**, presents quantitative data, details key experimental protocols for its study, and outlines the biochemical pathways involved.

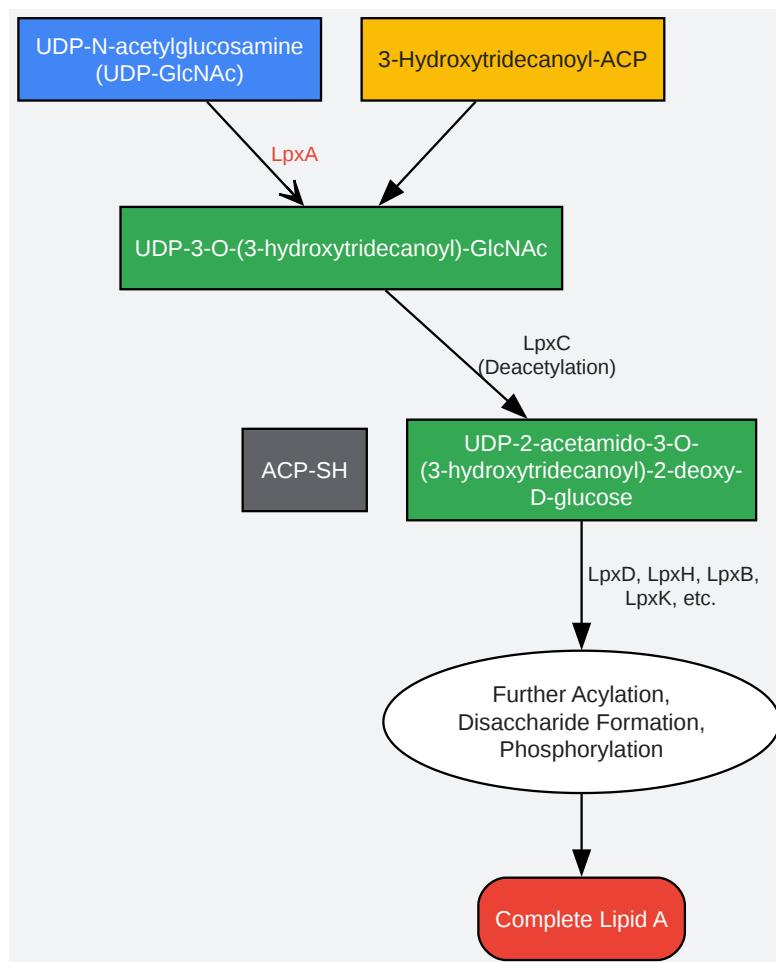
Synthesis and Incorporation into Lipid A

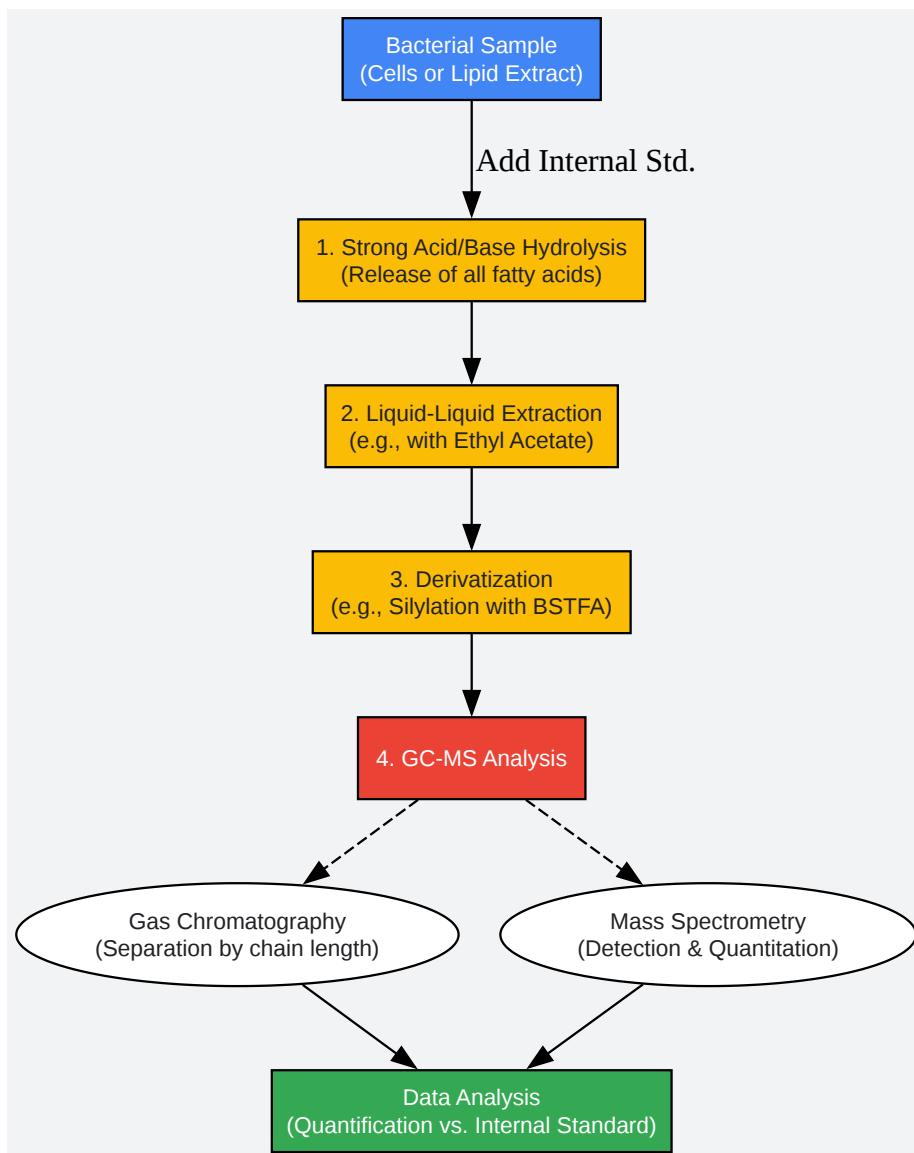
The journey of **3-hydroxytridecanoic acid** from a simple precursor to a core component of the bacterial outer membrane involves two major stages: its *de novo* synthesis via the fatty acid synthesis (FAS II) pathway and its subsequent transfer to a sugar backbone to initiate Lipid A biosynthesis.

Fatty Acid Synthesis (FAS II) Pathway

Bacteria utilize the Type II fatty acid synthesis (FAS II) system, which involves a series of discrete, soluble enzymes, to produce acyl chains. The process is a cycle of elongation where a 3-hydroxyacyl-ACP intermediate is a key transient species.

The cycle begins with the condensation of malonyl-ACP with an acyl-ACP primer. The resulting 3-ketoacyl-ACP is then reduced by the NADPH-dependent enzyme FabG to form a 3-hydroxyacyl-ACP.^[1] This intermediate is subsequently dehydrated by FabZ to create a trans-2-enoyl-ACP, which is finally reduced by the NADH-dependent FabI to yield a saturated acyl-ACP, now two carbons longer.^[1] This cycle repeats until the desired chain length, such as tridecanoic acid (C13), is achieved. The 3-hydroxytridecanoyl-ACP is the direct precursor molecule utilized in Lipid A synthesis.





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References

- 1. Bacterial Fatty Acid Synthesis and its Relationships with Polyketide Synthetic Pathways - PMC [pmc.ncbi.nlm.nih.gov]

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